

Personal protective equipment for handling 1-Ethoxy-2-(2-methoxyethoxy)ethane

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Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

Cat. No.: B092314

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Essential Safety and Handling Guide for 1-Ethoxy-2-(2-methoxyethoxy)ethane

This guide provides essential safety, handling, and disposal information for **1-Ethoxy-2-(2-methoxyethoxy)ethane** (CAS No. 1002-67-1), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Ethoxy-2-(2-methoxyethoxy)ethane** is presented below. These properties are crucial for safe handling and storage.

Property	Value
CAS Number	1002-67-1[1][2]
Molecular Formula	C ₇ H ₁₆ O ₃ [1]
Molecular Weight	148.20 g/mol [2]
Appearance	Colorless transparent liquid[2]
Density	0.908 g/cm ³ [2]
Boiling Point	~167.9 °C at 760 mmHg[2]
Flash Point	53.8 °C[2]
Purity	≥ 99.0%[2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The minimum required PPE for handling this substance includes:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves tested according to EN 374.[1] Check for leak-tightness before use. For extended contact, it is recommended to check the chemical resistance with the glove supplier.[1]
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[4]
- Respiratory Protection:
 - Work should be performed in a well-ventilated area, preferably within a chemical fume hood.[1][4]

- If ventilation is inadequate or vapors are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[\[1\]](#)[\[3\]](#)

Operational Plan: Safe Handling, Emergency, and Disposal

This section provides procedural, step-by-step guidance for the safe handling and disposal of **1-Ethoxy-2-(2-methoxyethoxy)ethane**.

Safe Handling and Storage Protocol

Preparation:

- Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)
- Work exclusively in a well-ventilated area or a certified chemical fume hood.[\[1\]](#)
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[5\]](#)
- Ground and bond containers and receiving equipment to prevent static electricity discharge.
[\[3\]](#)[\[6\]](#)

Handling:

- Avoid direct contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mists.[\[4\]](#)
- Use only non-sparking tools.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Practice good general occupational hygiene: wash hands thoroughly after handling, and before eating, drinking, or smoking.[\[1\]](#)
- Remove contaminated clothing and PPE before entering eating areas.[\[1\]](#)

Storage:

- Store in a tightly closed, approved container.[1][3]
- Keep in a cool, dry, and well-ventilated place.[4][5]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[5][7]

First Aid Procedures

Immediate first aid is crucial in the event of exposure.

- General Advice: In all cases of doubt, or when symptoms persist, seek medical advice.[1] Remove the affected person from the danger area and take off all contaminated clothing immediately.[1]
- Inhalation: Move the exposed person to fresh air at once.[1][8] If breathing has stopped or is irregular, perform artificial respiration and seek immediate medical assistance.[1][8]
- Skin Contact: Immediately wash the contaminated skin with plenty of soap and water.[1][8] If skin irritation occurs, seek medical attention.[3]
- Eye Contact: Immediately irrigate the eyes with plenty of clean, fresh water for at least 10-15 minutes, holding the eyelids apart.[1][3] Remove contact lenses if present and easy to do so.[1] Continue rinsing and seek immediate medical attention.[3][8]
- Ingestion: If the person is conscious, rinse their mouth with water.[1] Do NOT induce vomiting.[1][9] Seek immediate medical attention.[8]

Spill and Disposal Plan

Spill Management:

- Personal Precautions: For emergency responders, wear appropriate PPE, including respiratory protection if vapors are present.[1] Remove all non-emergency personnel from the area.[1]

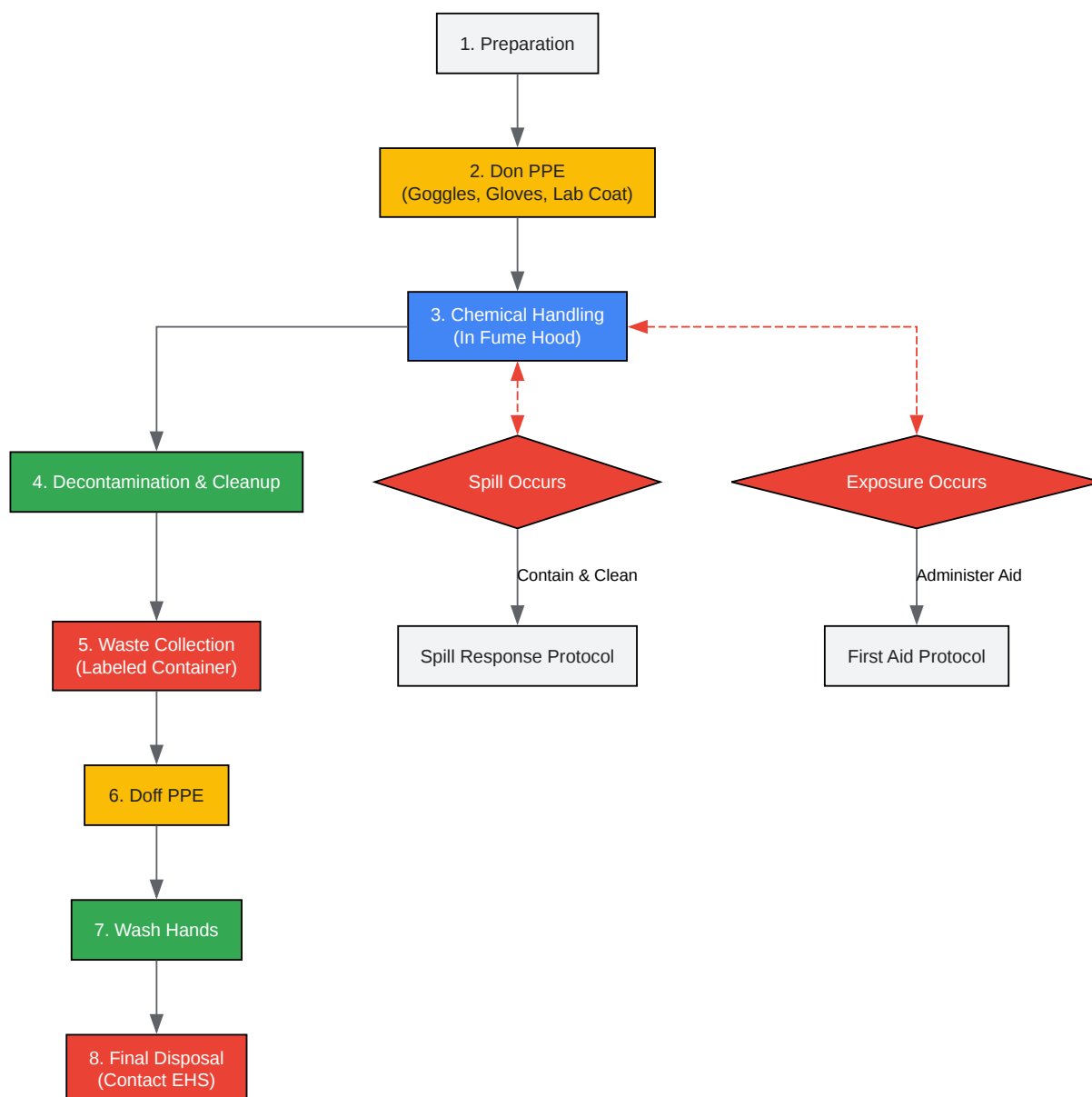
- Containment: Prevent the spill from entering drains, surface water, or groundwater by using techniques like covering drains.[\[1\]](#)
- Clean-up:
 - For small spills, wipe up with absorbent material (e.g., cloth, fleece) or collect with non-combustible absorbent materials like sand, diatomite, or a universal binder.[\[1\]](#)
 - Place the collected material into suitable, labeled containers for disposal.[\[1\]](#)
- Ventilation: Ventilate the affected area thoroughly.[\[1\]](#)

Waste Disposal:

- Collection: Collect all chemical waste in appropriately labeled, approved containers.[\[1\]](#)[\[10\]](#)
Do not mix with other waste streams unless specifically instructed by your institution's guidelines.[\[10\]](#)
- Procedure: All waste disposal must be conducted in strict accordance with local, state, and federal regulations.[\[3\]](#)
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to arrange for pickup by a licensed waste disposal contractor.[\[4\]](#)[\[10\]](#) Never pour this chemical down the drain.[\[10\]](#)

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **1-Ethoxy-2-(2-methoxyethoxy)ethane** from preparation through disposal.



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Caption: Workflow for safe handling of **1-Ethoxy-2-(2-methoxyethoxy)ethane**.

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